

Troubleshooting Acrivastine high-performance liquid chromatography peak shape

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Compound of Interest

Compound Name: Acrivastine

Cat. No.: B1664353

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Technical Support Center: Acrivastine HPLC Analysis

Welcome to the technical support center for the high-performance liquid chromatography (HPLC) analysis of **Acrivastine**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve common issues encountered during their experiments, with a focus on achieving optimal peak shape.

Troubleshooting Guide: Peak Shape Issues

Poor peak shape is a common problem in HPLC that can compromise the accuracy and precision of quantification. The following guide addresses the most frequent peak shape abnormalities observed for **Acrivastine**: peak tailing, peak fronting, and peak splitting.

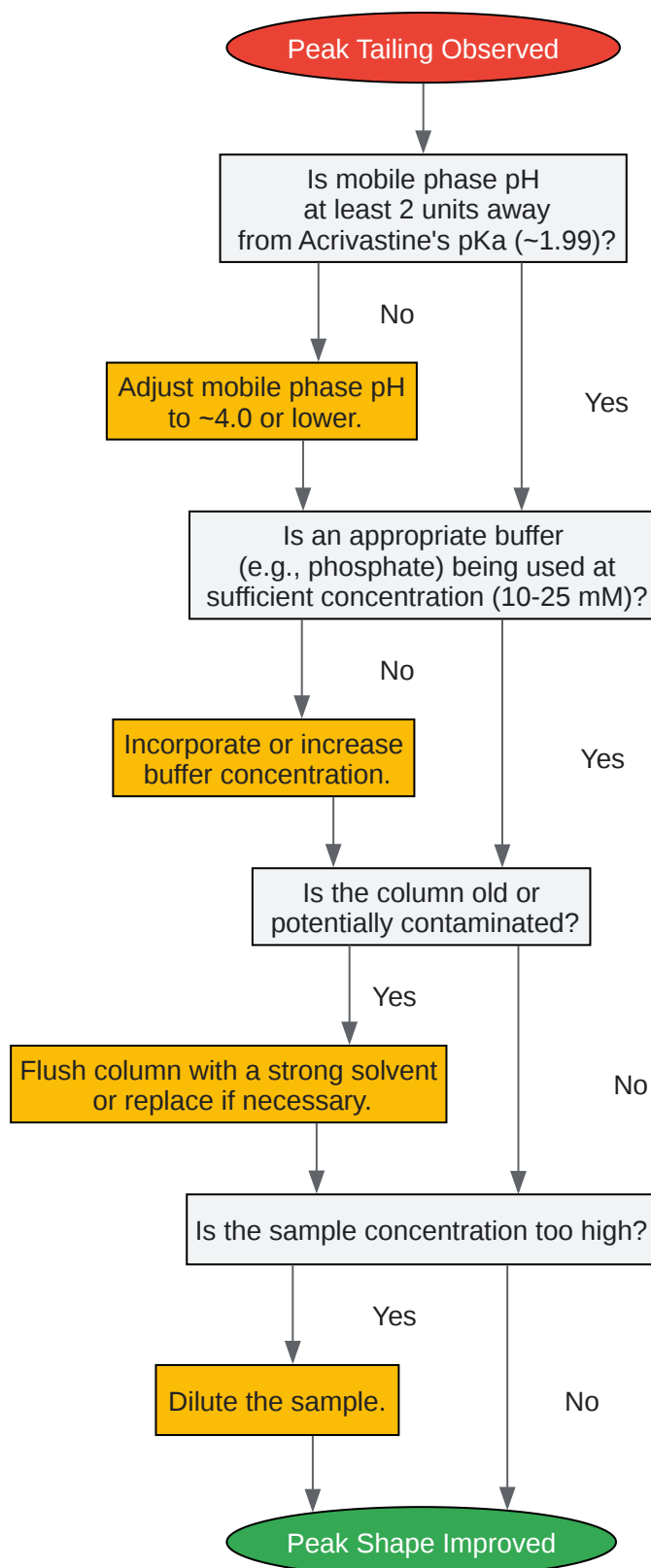
Issue: Peak Tailing

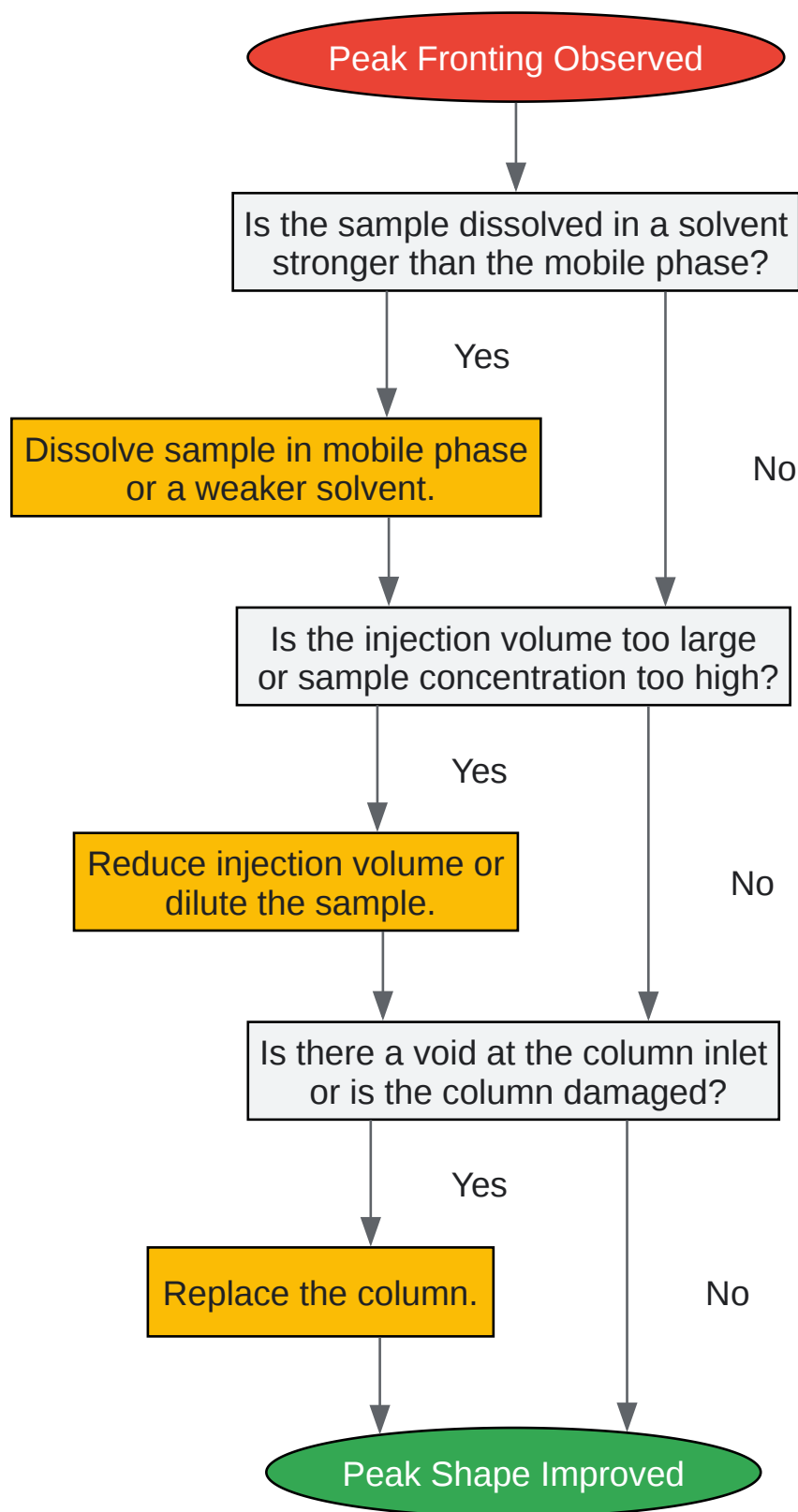
Peak tailing, where the latter half of the peak is wider than the front half, is a prevalent issue.

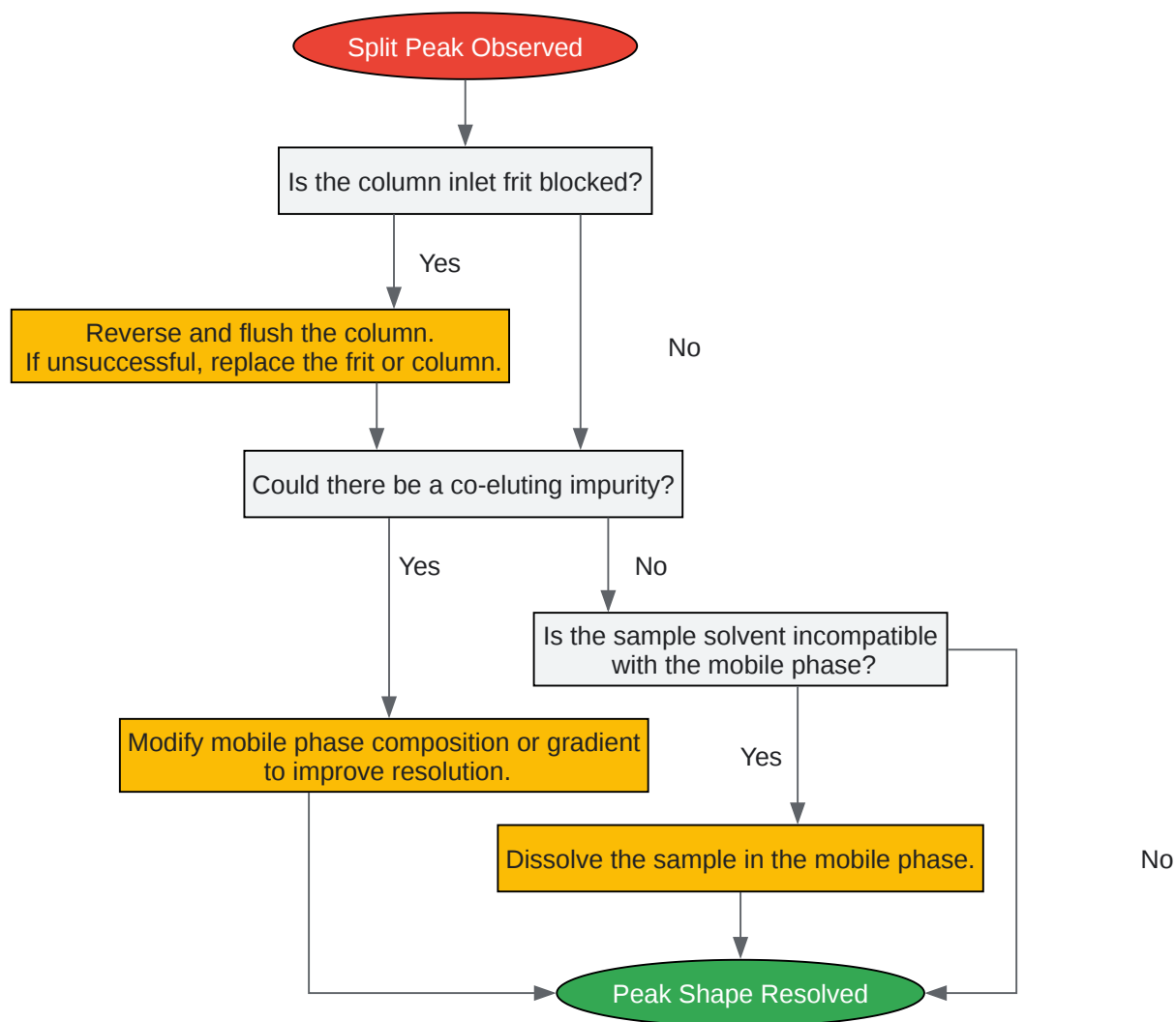
Is your **Acrivastine** peak exhibiting tailing?

This is often caused by secondary interactions between the analyte and the stationary phase, or issues with the mobile phase.

Troubleshooting Workflow for Peak Tailing







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